

An In-depth Technical Guide to 4-Bromo-N-methylbenzamide

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Compound of Interest		
Compound Name:	4-Bromo-n-methylbenzamide	
Cat. No.:	B1585493	Get Quote

This technical guide provides a comprehensive overview of **4-Bromo-N-methylbenzamide**, a compound of interest for researchers, scientists, and professionals in drug development. This document outlines its chemical properties, a detailed synthesis protocol, and a workflow visualization.

Core Compound Properties

4-Bromo-N-methylbenzamide is a chemical compound with the CAS number 27466-83-7.[1] [2][3] It is also known by synonyms such as N-Methyl 4-bromobenzamide and p-Bromo-N-methylbenzamide.[1][4] This compound is often utilized in proteomics research applications.[3]

Property	Value	References
Molecular Formula	C8H8BrNO	[1][2]
Molecular Weight	214.06 g/mol	[1][2]
CAS Number	27466-83-7	[1][2]
IUPAC Name	4-bromo-N-methylbenzamide	[1]
SMILES	CNC(=O)C1=CC=C(C=C1)Br	[1]
Physical Form	Solid	

Experimental Protocols



Synthesis of 4-Bromo-N-methylbenzamide from 4-Bromobenzoyl Chloride

This protocol details a common method for the synthesis of 4-Bromo-N-methylbenzamide.[2]

Materials:

- 4-Bromobenzoyl chloride (5.0 g, 22.8 mmol)
- Dichloromethane (DCM, 100 mL)
- Triethylamine (TEA, 7.0 mL, 50.2 mmol)
- Methylamine solution in THF (2.0 N, 20 mL)
- Hydrochloric acid (2.0 N, 50 mL)
- · Anhydrous sodium sulfate
- Round-bottom flask
- · Magnetic stirrer
- Separatory funnel
- Rotary evaporator

Procedure:

- Dissolve 4-bromobenzoyl chloride (5.0 g, 22.8 mmol) in dichloromethane (100 mL) in a round-bottom flask.[2]
- Add triethylamine (7.0 mL, 50.2 mmol) to the solution.[2]
- Slowly add the 2.0 N THF solution of methylamine (20 mL) dropwise to the stirring mixture.
 [2]
- Stir the reaction mixture for 1 hour at room temperature.[2]
- Quench the reaction by adding 2.0 N hydrochloric acid (50 mL).[2]



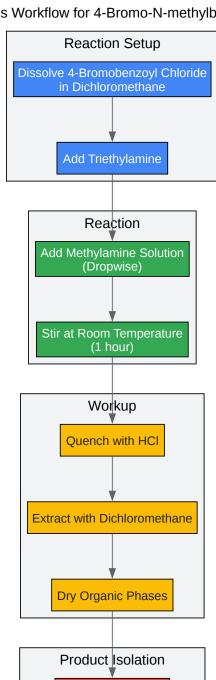
- Extract the mixture with dichloromethane (2 x 100 mL) using a separatory funnel.[2]
- Combine the organic phases and dry over anhydrous sodium sulfate.[2]
- Remove the solvent by concentration under reduced pressure to yield the final product.[2]

This procedure is reported to yield N-methyl-4-bromobenzamide as a white solid with a high yield (98%).[2]

Visualized Experimental Workflow

The following diagram illustrates the key stages in the synthesis of **4-Bromo-N-methylbenzamide**.





Synthesis Workflow for 4-Bromo-N-methylbenzamide

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Concentrate Under Reduced Pressure

Obtain Solid Product: 4-Bromo-N-methylbenzamide

Caption: Workflow for the synthesis of **4-Bromo-N-methylbenzamide**.



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References

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